

Validating the In Vivo Anti-Tumor Activity of Paclitaxel: A Comparative Guide

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Compound of Interest

Compound Name: Topoisomerase II inhibitor 6

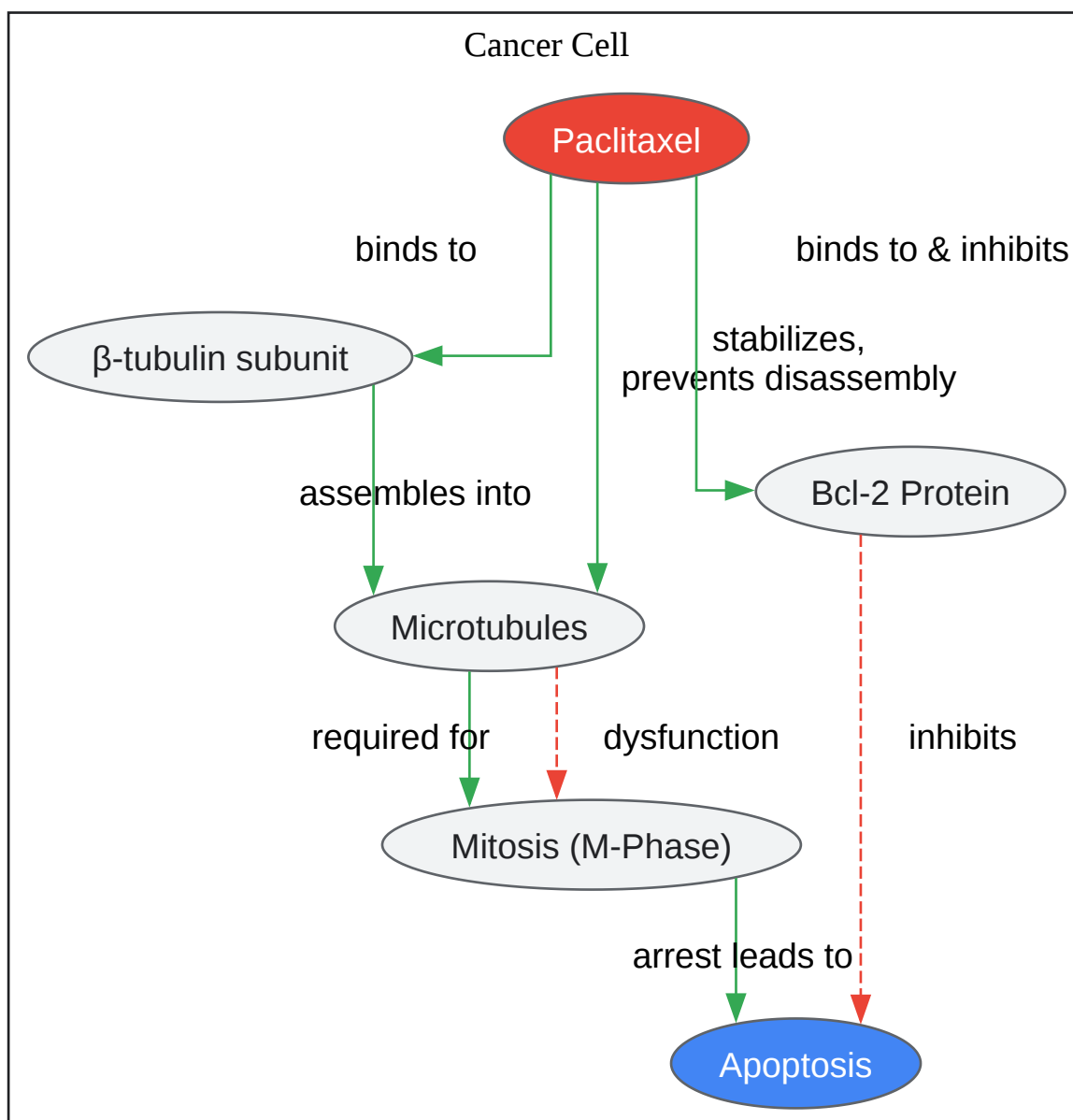
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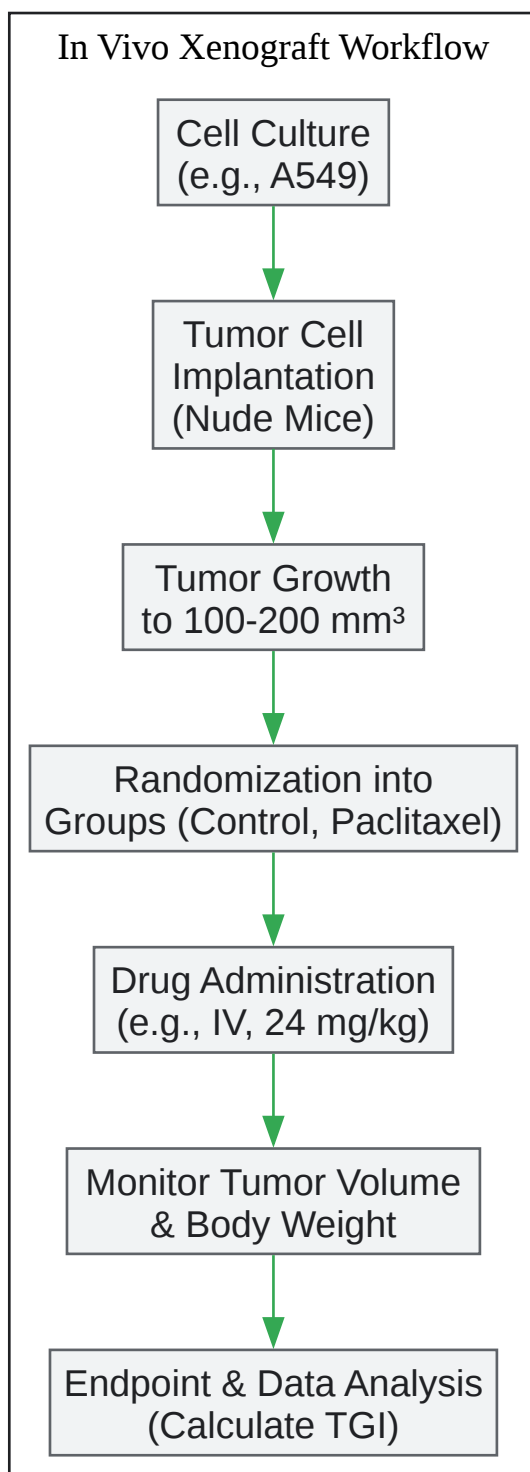
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This guide provides an objective comparison of the in vivo anti-tumor activity of Paclitaxel against other therapeutic alternatives, supported by experimental data. It is intended for researchers, scientists, and drug development professionals.

Mechanism of Action

Paclitaxel is a member of the taxane family of chemotherapeutic agents.^[1] Its primary mechanism of action involves the disruption of the normal function of microtubules, which are essential for cell division.^{[2][3]} Paclitaxel binds to the β -tubulin subunit of microtubules, promoting their assembly from tubulin dimers and stabilizing them by preventing depolymerization.^{[3][4][5]} This interference with microtubule dynamics leads to the formation of non-functional microtubule bundles, disrupts the formation of the mitotic spindle, and causes cell cycle arrest at the G2/M phase, ultimately triggering programmed cell death (apoptosis).^{[2][3][5]} Further research suggests that paclitaxel also induces apoptosis by binding to the apoptosis-suppressing protein Bcl-2 and inhibiting its function.^[5]





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References

- 1. Paclitaxel - Wikipedia [en.wikipedia.org]
- 2. What is the mechanism of Paclitaxel? [synapse.patsnap.com]
- 3. droracle.ai [droracle.ai]
- 4. Paclitaxel - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. go.drugbank.com [go.drugbank.com]
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